

An In-depth Technical Guide to 2-tert-Butylaniline (CAS: 6310-21-0)

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Compound of Interest

Compound Name: 2-tert-Butylaniline

Cat. No.: B1265841

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, safety, and handling information for **2-tert-Butylaniline**. The information is curated for professionals in research and development who utilize this compound as a key building block in the synthesis of pharmaceuticals, dyes, and other complex organic molecules.

Chemical Identity and Physical Properties

2-tert-Butylaniline, also known as o-tert-Butylaniline or 2-(1,1-Dimethylethyl)benzenamine, is a sterically hindered aromatic amine.^{[1][2]} Its structure consists of an aniline molecule substituted with a tert-butyl group at the ortho position.^[3] This substitution imparts unique chemical properties that make it a valuable intermediate in organic synthesis.^{[1][4]} The compound typically appears as a colorless to pale yellow or red-brown liquid.^{[1][5]}

Table 1: Physicochemical Properties of **2-tert-Butylaniline**

Property	Value	Source(s)
CAS Number	6310-21-0	[3]
Molecular Formula	C ₁₀ H ₁₅ N	[3][5]
Molecular Weight	149.23 g/mol	[5]
Melting Point	-60 °C	[1][5]
Boiling Point	123-124 °C at 17 mmHg	[1][2]
234.6 °C at 760 mmHg	[6][7]	
Density	0.957 g/mL at 25 °C	[1][5]
Refractive Index (n _{20/D})	1.545	[1][5]
Flash Point	102 °C (215.6 °F) - closed cup	[8]
Vapor Pressure	0.0525 mmHg at 25 °C	[5]
Solubility	Sparingly soluble in water. Slightly soluble in chloroform and methanol.	[3][5]
pKa	3.78 ± 0.10 (Predicted)	[5]

Safety and Handling

2-tert-Butylaniline is classified as an irritant and requires careful handling in a well-ventilated area to avoid exposure.[3][8] Appropriate personal protective equipment (PPE), including gloves, safety glasses with side-shields, and respiratory protection where necessary, should be used.[8][9]

Table 2: GHS Hazard and Precautionary Statements

Classification	Code	Statement	Source(s)
Hazard Class	Skin Irrit. 2	Causes skin irritation	[3] [9]
Eye Irrit. 2	Causes serious eye irritation	[3] [9]	
STOT SE 3	May cause respiratory irritation	[3] [9]	
Signal Word	Warning	[3]	
Hazard Statements	H315	Causes skin irritation	[3]
H319	Causes serious eye irritation	[3]	
H335	May cause respiratory irritation	[3]	
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray	[3] [8]
P264	Wash skin thoroughly after handling	[3]	
P280	Wear protective gloves/protective clothing/eye protection/face protection	[9]	
P302 + P352	IF ON SKIN: Wash with plenty of water	[3]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	[8] [10]	

	Call a POISON
P312	CENTER/doctor if you [3] [9]
	feel unwell

Synthesis and Applications

2-tert-Butylaniline serves as a crucial intermediate in the synthesis of pharmaceuticals, dyes, and agrochemicals.[\[3\]](#) Its sterically hindered nature is exploited in reactions such as the chemo- and regioselective copper-catalyzed amination of 2-chlorobenzoic acids.[\[1\]](#)[\[6\]](#)[\[11\]](#) It is also used to prepare complex ligands and rotamers for materials science research.[\[1\]](#)[\[5\]](#)[\[11\]](#)

A common synthetic route involves the alkylation of aniline. The logical workflow for such a synthesis is outlined below.

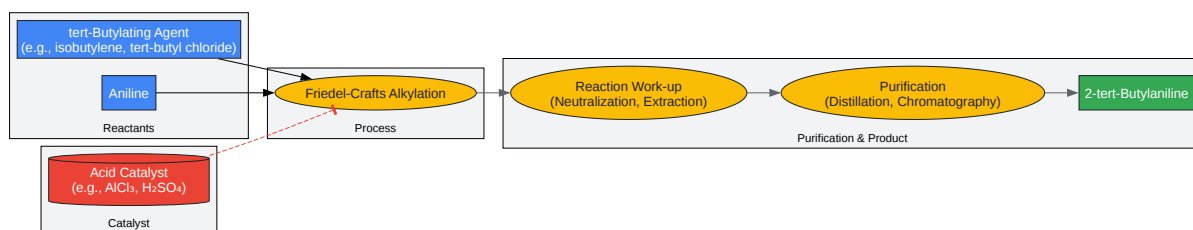


Diagram 1: General Synthesis Workflow for 2-tert-Butylaniline

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Diagram 1: General Synthesis Workflow for **2-tert-Butylaniline**

Experimental Protocols

The following are generalized methodologies for the determination of key physicochemical properties. Specific instrumentation and conditions may vary between laboratories.

A. Determination of Boiling Point (Reduced Pressure)

- Apparatus: A distillation apparatus equipped with a vacuum pump, manometer, and a thermometer.
- Procedure:
 1. Place a sample of **2-tert-Butylaniline** into the distillation flask along with boiling chips.
 2. Assemble the distillation apparatus, ensuring all joints are properly sealed.
 3. Slowly evacuate the system using the vacuum pump to the desired pressure (e.g., 17 mmHg).^[1]
 4. Begin heating the distillation flask gently.
 5. Record the temperature at which the liquid boils and a steady stream of condensate is observed. This temperature is the boiling point at the recorded pressure.

B. Determination of Density

- Apparatus: A pycnometer (specific gravity bottle) of a known volume and a calibrated analytical balance.
- Procedure:
 1. Weigh the clean, dry pycnometer (m_1).
 2. Fill the pycnometer with the **2-tert-Butylaniline** sample, ensuring no air bubbles are present. Thermostat to a specific temperature (e.g., 25 °C).^[1]
 3. Weigh the pycnometer filled with the sample (m_2).
 4. Empty and clean the pycnometer, then fill it with distilled water and weigh it (m_3).

5. Calculate the density (ρ) using the formula: $\rho_{\text{sample}} = [(m_2 - m_1) / (m_3 - m_1)] * \rho_{\text{water}}$.

C. Quality Control and Analytical Workflow

The purity and identity of **2-tert-Butylaniline** are typically confirmed using standard analytical techniques such as Gas Chromatography (GC) and spectroscopic methods.

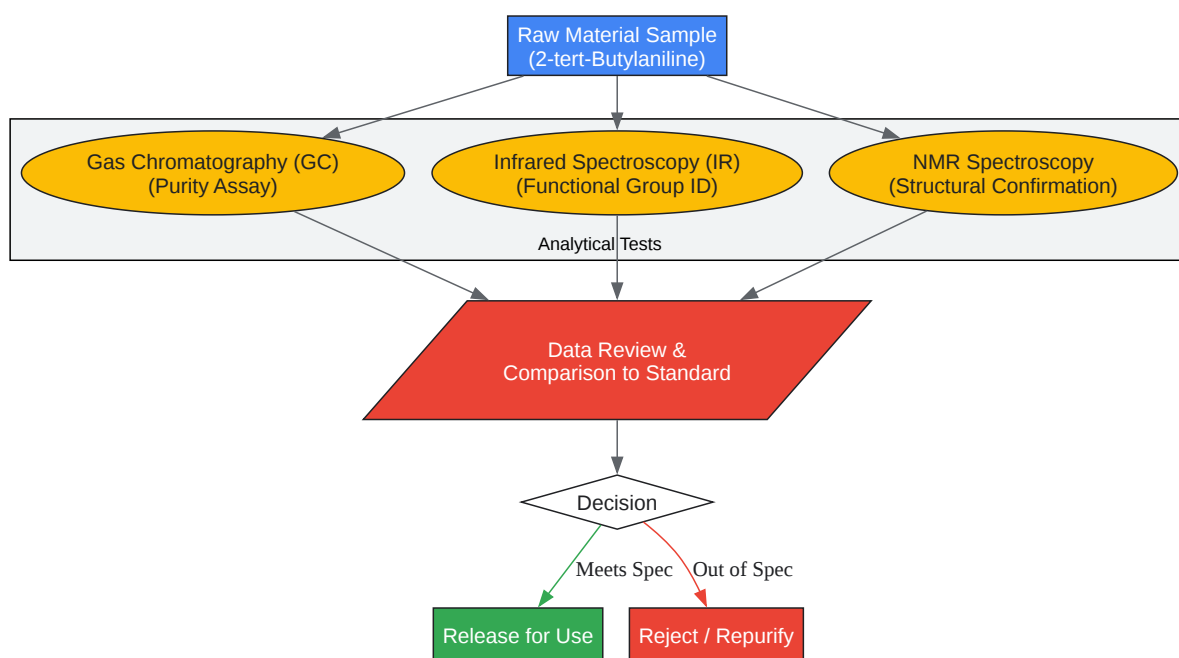


Diagram 2: Analytical QC Workflow

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Diagram 2: Analytical QC Workflow

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